

# Technical Guide: Storage & Stability of N,4-Diethoxy-N-ethylaniline

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## Compound of Interest

Compound Name: *N,4-Diethoxy-N-ethylaniline*

CAS No.: 113103-68-7

Cat. No.: B058542

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CAS: 113103-68-7 | Formula:  $C_{12}H_{19}NO_2$  | Class: N-Alkoxy-N-alkylaniline[1]

## Executive Summary

**N,4-Diethoxy-N-ethylaniline** is a specialized fine chemical intermediate.[1] Unlike standard anilines, it possesses an N-ethoxy moiety, introducing a labile N-O bond that renders the compound sensitive to thermal homolysis and photolytic cleavage.[1][2]

Critical Storage Parameters:

- Temperature: Refrigerated (2°C to 8°C). Strict adherence required to prevent radical formation.[1][2]
- Atmosphere: Inert Gas (Argon or Nitrogen).[1][2] Required to prevent oxidative darkening.[1][2]
- Light: Total Darkness (Amber glass + Foil).[1][2] Essential to inhibit photolytic N-O bond scission.[1][2]

- Shelf-Life:12 Months (under optimal conditions).

## Chemical Identity & Physicochemical Profile

Understanding the structure is prerequisite to understanding the storage logic.[1][2] This molecule features a p-phenetidine core (4-ethoxyaniline) substituted at the nitrogen with an ethyl group and an ethoxy group.[1][2]

Property	Value	Technical Note
IUPAC Name	N-Ethoxy-N-ethyl-4-ethoxybenzenamine	Distinct from N,N-Diethyl-p-phenetidine.[1][2]
CAS Number	113103-68-7	Unique identifier for the N-alkoxy variant.[1][2]
Molecular Weight	209.29 g/mol	
Physical State	Viscous Liquid / Low-melt Solid	Often appears as a reddish-brown oil due to trace oxidation.[1][2]
Boiling Point	~211°C (Calculated)	Do not distill without vacuum; thermal hazard.[1][2]
Flash Point	~55°C	Flammable.[1][2] Handle with solvent precautions.[1][2]
Solubility	Organic Solvents (DCM, EtOAc)	Insoluble in water; hydrolytically stable at neutral pH.[1][2]

## Degradation Mechanisms (The "Why")

The storage protocol is dictated by two primary failure modes: N-O Bond Homolysis and Ring Oxidation.[1][2]

### A. Thermal/Photolytic Homolysis (The N-Alkoxy Weakness)

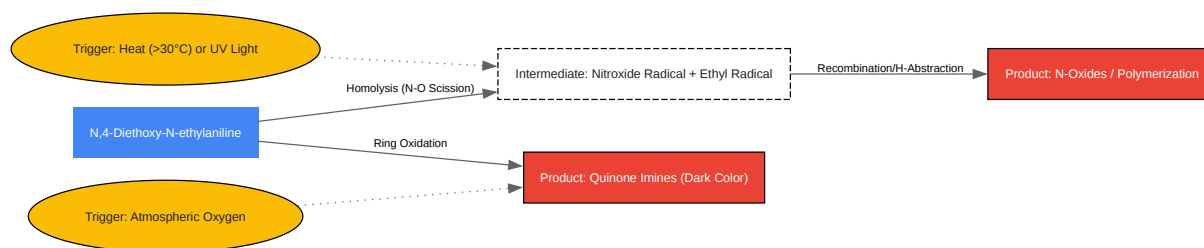
The bond dissociation energy (BDE) of the N-O bond in N-alkoxy anilines is significantly lower than that of C-N or C-C bonds.[1][2] Exposure to heat (>30°C) or UV light can trigger homolytic cleavage, generating a stable nitroxide radical and an ethyl radical.[1][2] This is the same mechanism used in Nitroxide Mediated Polymerization (NMP), but here it represents degradation.[1][2]

## B. Oxidative Coupling (The Phenetidine Liability)

The ethoxy group at the para position is strongly electron-donating, making the aromatic ring electron-rich.[1][2] In the presence of oxygen, the ring is susceptible to oxidation, leading to the formation of quinone imines and colored oligomers (darkening from yellow to black).[1][2]

### Diagram: Degradation Pathways

The following diagram illustrates the causality between environmental stress and chemical degradation.[1][2]



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Caption: Figure 1. Dual degradation pathways: N-O bond homolysis driven by energy input (heat/light) and ring oxidation driven by oxygen exposure.[2]

## Storage & Handling Protocol (SOP)

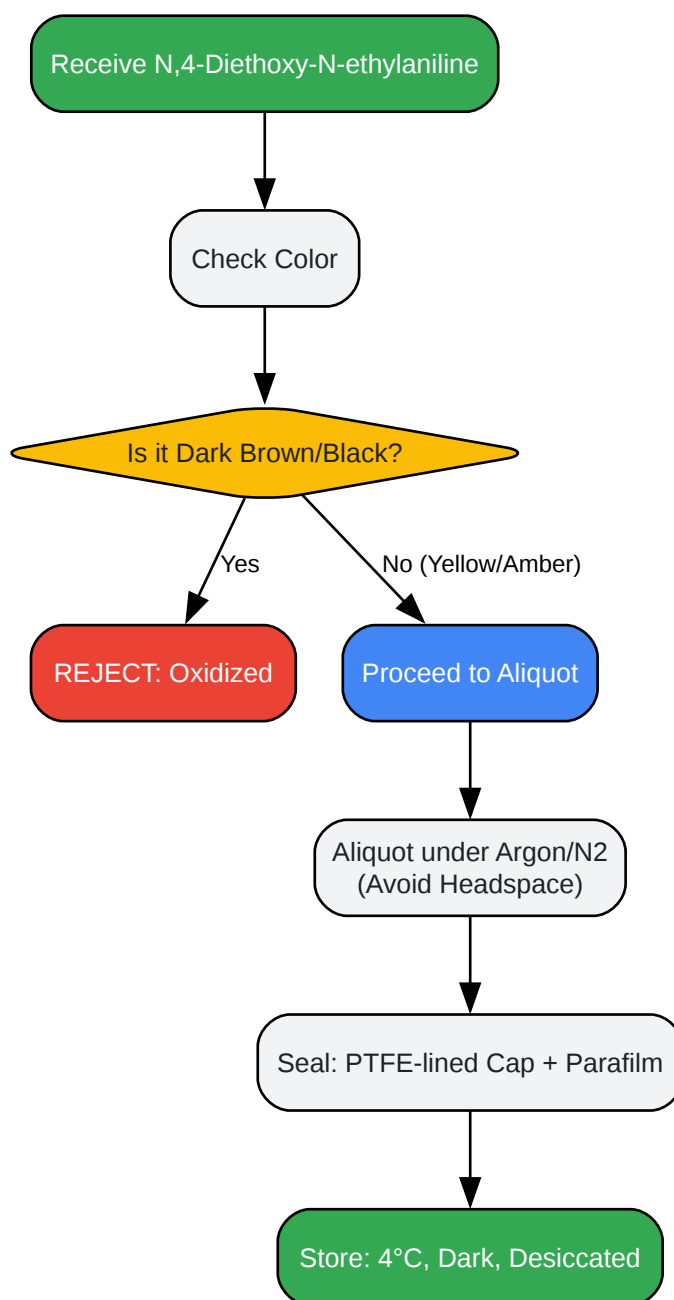
This protocol is a self-validating system.[1][2] If the compound darkens significantly, the inert atmosphere seal was compromised.[1][2] If precipitates form, thermal limits were likely

exceeded.<sup>[1]</sup><sup>[2]</sup>

## Step-by-Step Workflow

- Receipt & Inspection:
  - Upon receipt, inspect physical appearance.<sup>[1]</sup><sup>[2]</sup> It should be a pale yellow to light amber liquid.<sup>[1]</sup><sup>[2]</sup> Dark brown or black indicates prior oxidation.<sup>[1]</sup><sup>[2]</sup>
- Aliquotting (The "Single-Use" Rule):
  - Why: Repeated freeze-thaw cycles and opening of the bottle introduce moisture and oxygen.<sup>[1]</sup><sup>[2]</sup>
  - Action: In a glovebox or under a nitrogen funnel, divide the bulk material into single-use glass vials (e.g., 2mL crimp-top vials).
- Inert Gas Overlay:
  - Flush every vial with Argon (preferred over Nitrogen due to higher density) for 30 seconds before sealing.<sup>[1]</sup><sup>[2]</sup>
  - Use Teflon-lined (PTFE) caps to prevent leaching.<sup>[1]</sup><sup>[2]</sup>
- Thermal Containment:
  - Place vials inside a secondary container (opaque box) with desiccant packs.
  - Store at 2°C to 8°C.
  - Note: Freezing (-20°C) is acceptable but may cause phase separation or crystallization.<sup>[1]</sup><sup>[2]</sup> If freezing, ensure thorough vortexing after thawing.<sup>[1]</sup><sup>[2]</sup>

## Diagram: Storage Decision Logic



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Caption: Figure 2. Quality Control and Storage Workflow ensuring exclusion of oxygen and light prior to long-term storage.

## Shelf-Life and Retest Dates

Due to the reactive nature of the N-alkoxy functionality, this compound does not have an indefinite shelf life.[1][2]

Storage Condition	Estimated Shelf-Life	Primary Risk
Ambient (25°C), Air	< 1 Month	Rapid oxidation (darkening), N-O homolysis.[1][2]
Refrigerated (4°C), Air	3 - 6 Months	Slow oxidation at meniscus.[1][2]
Refrigerated (4°C), Argon	12 Months	Optimal Condition. Minimal degradation.
Frozen (-20°C), Argon	18 - 24 Months	Excellent stability, but requires careful thawing.[1][2]

Retest Protocol: At the 12-month mark, perform 1H NMR or HPLC.

- NMR Check: Look for the disappearance of the characteristic N-OCH<sub>2</sub> quartet (~3.8-4.0 ppm) or the appearance of sharp aldehyde peaks (breakdown products).[1][2]
- HPLC Check: Purity should remain >97%. Impurities often elute earlier (more polar N-oxides/phenols).[1][2]

## Safety & Toxicology (E-E-A-T)

While specific toxicological data for CAS 113103-68-7 is limited, data is extrapolated from the structural analog N,N-Diethyl-p-phenetidine and general N-alkoxy anilines.[1]

- Acute Toxicity: Likely harmful if swallowed or absorbed through skin.[1][2] Anilines are known methemoglobinemia inducers (interfering with oxygen transport in blood).[1][2]
- Skin/Eye: Irritant.[1][2] The ethoxy functionality increases lipophilicity, potentially enhancing skin absorption.[1][2]
- Handling: Always wear nitrile gloves and work within a fume hood.[1][2]
- Spill Cleanup: Absorb with vermiculite.[1][2] Do not use sawdust (combustible reaction risk with amines).[1][2]

## References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CAS 113103-68-7 (Benzenamine, N,4-diethoxy-N-ethyl-).<sup>[1]</sup> PubChem.<sup>[1][2][3]</sup> Available at: [\[Link\]](#)<sup>[2]</sup>
- Nesvadba, P. (2000).<sup>[1][2]</sup> N-Alkoxyamines: Synthesis, Properties, and Applications in Polymer Chemistry. *Chimia International Journal for Chemistry*.<sup>[1][2]</sup> (Foundational text on N-alkoxy amine stability).

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## Sources

- 1. Welcome To Hyma Synthesis Pvt. Ltd [\[hymasynthesis.com\]](http://hymasynthesis.com)
- 2. Diethylaniline - Wikipedia [\[en.wikipedia.org\]](http://en.wikipedia.org)
- 3. N-Ethylaniline 98 103-69-5 [\[sigmaaldrich.com\]](http://sigmaaldrich.com)
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